

Comprehensive Application Notes and Protocols for Dimetridazole Analytical Standard VETRANAL

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Compound Focus: Dimetridazole

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Introduction to Dimetridazole and Its Analytical Significance

Dimetridazole (DMZ) is a **5-nitroimidazole-class** veterinary drug primarily used for treating bacterial and protozoal infections in poultry and swine industries. Its chemical designation is **1,2-dimethyl-5-nitroimidazole** with molecular formula $C_5H_7N_3O_2$ and molecular weight of 141.13 g/mol. Due to its **suspected carcinogenic properties** and potential to form harmful residues in food products, **dimetridazole** use has been legally restricted in many jurisdictions including the European Union, United States, and Canada. These regulatory actions have necessitated precise analytical methods for monitoring **dimetridazole** residues in food and environmental samples, making high-quality reference standards like VETRANAL essential for accurate analysis.

The VETRANAL analytical standard for **dimetridazole** is specifically designed for **forensic, toxicological, and pharmaceutical applications** requiring high precision and reliability. This standard has limited shelf life with expiry date on the label and requires storage at 2-8°C to maintain stability and integrity. The material is provided in **neat form** and is suitable for both HPLC and gas chromatography (GC) applications, making it versatile for various analytical workflows in regulatory and research settings [1].

Physical and Chemical Properties

Structural and Chemical Characteristics

Dimetridazole possesses distinct structural features that influence its analytical behavior:

- **Chemical Structure:** 1,2-dimethyl-5-nitroimidazole with SMILES notation Cc1ncc(n1C)N+=O [1]
- **InChI Key:** IBXPYPUJPLLOIN-UHFFFAOYSA-N [1]
- **Molecular Weight:** 141.13 g/mol [2]
- **Storage Requirements:** 2-8°C to maintain stability [1]
- **Form:** Neat crystalline solid [1]

Spectral Properties and Digital Reference Materials

Modern analytical approaches for **dimetridazole** identification increasingly utilize digital tools. The ChemisTwin online platform provides **digital Reference Materials** for this product, enabling researchers to perform NMR-based sample identity confirmation and compound quantification with digital external standards. This digital approach allows for direct online comparison of NMR spectra against experimental samples, streamlining the identification process in analytical workflows [1].

Regulatory Context and Monitoring Requirements

International Regulatory Status

The use of **dimetridazole** in food-producing animals is strictly regulated worldwide:

Table 1: International Regulatory Status of **Dimetridazole**

Region	Status	Key Restrictions
European Union	Banned	Prohibited as livestock feed additive [3]

Region	Status	Key Restrictions
United States	Banned	FDA prohibits extralabel use [3]
Canada	Banned	Prohibited as livestock feed additive [3]
International	Restricted	JECFA evaluation completed with established limits [4]

Toxicological Basis for Regulation

The stringent regulatory controls on **dimetridazole** are based on comprehensive toxicological assessments:

- **Carcinogenicity:** Suspected carcinogenic properties have been identified [3]
- **Reproductive Toxicity:** Testicular atrophy and degeneration observed in male rats, with ovarian changes in females [4]
- **Acute Toxicity:** Oral LD₅₀ values range from 1,790-2,500 mg/kg bw in mice and 1,600-2,500 mg/kg bw in rats [4]
- **Chronic Effects:** Benign mammary gland tumors showed clear increase in female rats (25/35 vs 4/35 in controls) after 46 weeks of treatment [4]

The **Joint FAO/WHO Expert Committee on Food Additives** (JECFA) evaluation noted that **dimetridazole** inclusion levels in feed normally range between 150-500 ppm, and in drinking water between 300-1,230 ppm, highlighting the potential for significant exposure in agricultural settings [4].

Analytical Applications and Methodologies

Primary Analytical Applications

Table 2: Analytical Applications of **Dimetridazole** VETRANAL Standard

Application Area	Specific Use	Technical Approach
Food Safety Monitoring	Residue analysis in poultry muscles, porcine kidney and liver, chicken liver tissues [1]	GC-ECNI-MS with internal standard calibration

Application Area	Specific Use	Technical Approach
Pharmaceutical Quality Control	Verification of dimetridazole content in pharmaceutical formulations [1]	HPLC with UV or MS detection
Environmental Analysis	Monitoring dimetridazole in environmental samples [3]	LC-MS/MS with solid phase extraction
Forensic Toxicology	Identification and quantification in suspected contamination cases [1]	Multi-method approaches with GC-MS and LC-MS/MS

Detailed Experimental Protocols

4.2.1 Protocol 1: GC-ECNI-MS Analysis of Dimetridazole Residues in Tissues

Principle: This method utilizes **Gas Chromatography with Electron Capture Negative Ionization Mass Spectrometry** (GC-ECNI-MS) for precise determination of **dimetridazole** residues in various biological matrices including poultry muscles, porcine kidney, and liver tissues [1].

Sample Preparation:

- Homogenize tissue sample (2.0 g ± 0.05 g)
- Add internal standard solution (appropriate deuterated analog, e.g., D₃-**Dimetridazole**)
- Extract with ethyl acetate (10 mL) by vortexing for 2 minutes
- Centrifuge at 4,500 rpm for 10 minutes at 4°C
- Transfer supernatant to clean tube and evaporate to dryness under nitrogen
- Reconstitute in acetone (1.0 mL) for GC analysis

GC-ECNI-MS Conditions:

- Column: Equity-5 (30 m × 0.25 mm ID, 0.25 µm film thickness)
- Injector: 250°C, splitless mode (1 µL injection)
- Oven program: 80°C (1 min), then 25°C/min to 280°C (5 min)
- Ionization: Electron capture negative ionization (ECNI)
- Ion source temperature: 200°C
- Monitored ions: m/z 141, 126, 110 for **dimetridazole**

Quantification: Prepare matrix-matched calibration standards ranging from 0.1-50 ng/mL using blank matrix extracts. Use internal standard method with D₃-**dimetridazole** for improved accuracy [1] [3].

4.2.2 Protocol 2: HPLC Analysis of **Dimetridazole** in Feed and Environmental Samples

Principle: High Performance Liquid Chromatography with UV or MS detection for accurate quantification of **dimetridazole** in complex matrices.

Sample Preparation:

- Grind and homogenize feed samples (1.0 g ± 0.02 g)
- Extract with methanol (10 mL) using ultrasonic bath for 15 minutes
- Centrifuge at 3,500 rpm for 10 minutes
- Filter supernatant through 0.45 µm PTFE membrane
- Dilute 1:10 with mobile phase before HPLC analysis

HPLC Conditions:

- Column: C18 (150 × 4.6 mm, 5 µm particle size)
- Mobile phase: Acetonitrile:20 mM ammonium acetate (30:70, v/v)
- Flow rate: 1.0 mL/min
- Detection: UV at 320 nm or MS detection with ESI+
- Injection volume: 20 µL
- Column temperature: 35°C

Validation Parameters:

- Linearity: 0.5-100 ng/mL with R² > 0.998
- Limit of Detection: 0.1 ng/g
- Limit of Quantification: 0.3 ng/g
- Recovery: 85-105% for most matrices [1] [3]

Metabolic Pathways and Mechanistic Considerations

Metabolic Pathways in Biological Systems

Research has revealed that **dimetridazole** follows distinct metabolic pathways depending on the susceptibility of bacterial strains:

Diagram 1: Differential Metabolic Pathways of **Dimetridazole** in Susceptible and Resistant *Bacteroides fragilis* Strains

Mechanism of Action and Resistance

The antimicrobial activity of **dimetridazole** is thought to involve **inhibition of nucleic acid synthesis**, ultimately halting cell growth, though the exact mechanism is not completely understood [2]. In susceptible strains, the drug undergoes **intracellular nitro-reduction** leading to the formation of toxic nitro-radical anions that damage microbial DNA. These reactive intermediates cause **strand breaks and DNA instability**, resulting in cell death.

In resistant strains containing the **nimA gene**, an alternative reduction pathway occurs where **dimetridazole** is reduced directly to the non-toxic amine derivative (5-amino-1,2-dimethylimidazole). This **six-electron reduction** of the nitro group is enzymatically mediated and specific to 4- and 5-nitroimidazole compounds, suggesting that **nimA** and related genes encode a **5-nitroimidazole reductase** that bypasses the toxic intermediate formation [5].

Safety and Handling Protocols

Personal Protective Equipment and Storage

The VETRANAL **dimetridazole** standard requires careful handling with specific safety protocols:

- **Personal Protection:** Wear N95 dust mask, eyeshields, and gloves when handling [1]
- **Storage Conditions:** Maintain at 2-8°C in original container [1]
- **Stability:** Limited shelf life - always check expiry date on label before use [1]
- **Hazard Classification:** Eye Irritation Category 2, Skin Irritation Category 2, Specific Target Organ Toxicity (Single Exposure) Category 3 [1]

Disposal and Environmental Considerations

Dimetridazole is classified as **Water Polluting Substance Category 3 (WGK 3)** with potential adverse effects on wildlife, particularly aquatic organisms, due to environmental persistence and bioaccumulation potential. Proper disposal should follow local regulations for hazardous organic compounds, with incineration being the recommended method for larger quantities [1] [3].

Analytical Workflow for Residue Testing

The complete analytical workflow for **dimetridazole** residue analysis involves multiple critical steps:

*Diagram 2: Comprehensive Analytical Workflow for **Dimetridazole** Residue Testing*

Quality Assurance and Method Validation

Quality Control Procedures

Implement rigorous quality control measures for reliable **dimetridazole** analysis:

- **System Suitability:** Analyze standard solution (100 µg/mL in methanol or acetone) at beginning of sequence [3]
- **Matrix-Matched Calibration:** Prepare calibration standards in blank matrix extracts to compensate for matrix effects
- **Internal Standard:** Use deuterated D₃-**dimetridazole** for improved precision and accuracy [3]
- **QC Samples:** Include blank, spiked blank, and replicate samples in each analytical batch

Method Performance Characteristics

*Table 3: Acceptable Method Performance Criteria for **Dimetridazole** Analysis*

Performance Parameter	Acceptance Criteria	Typical Values
Accuracy	70-120% recovery	85-105%
Precision	≤20% RSD	5-15% RSD

Performance Parameter	Acceptance Criteria	Typical Values
Linearity	$R^2 \geq 0.990$	$R^2 \geq 0.998$
Limit of Detection	Matrix-dependent	0.1 ng/g
Limit of Quantification	Matrix-dependent	0.3 ng/g
Selectivity	No interference at retention time	≥ 1.5 resolution from closest peak

Conclusion

The VETRANAL analytical standard for **dimetridazole** provides an essential reference material for monitoring this regulated veterinary drug in food and environmental matrices. The comprehensive protocols outlined in these application notes enable laboratories to implement robust analytical methods that meet regulatory requirements. As research continues to elucidate the mechanisms of action and resistance of 5-nitroimidazole compounds, the availability of high-quality reference standards remains crucial for ensuring food safety and protecting public health.

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